

Core Physical and Chemical Properties of 4-Bromophenol

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Compound of Interest

Compound Name: 4-Bromophenol

Cat. No.: B116583

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4-Bromophenol is a white to off-white or pinkish-brown crystalline solid at room temperature with a characteristic phenolic odor.^{[2][3][4][5]} It consists of a benzene ring substituted with a hydroxyl (-OH) group and a bromine atom at the para position.^[5] This structure influences its polarity and intermolecular forces, which in turn determine its melting and boiling points. The compound is soluble in various organic solvents, including ethanol, ether, chloroform, and glacial acetic acid, but shows limited solubility in water.^{[2][4][6]}

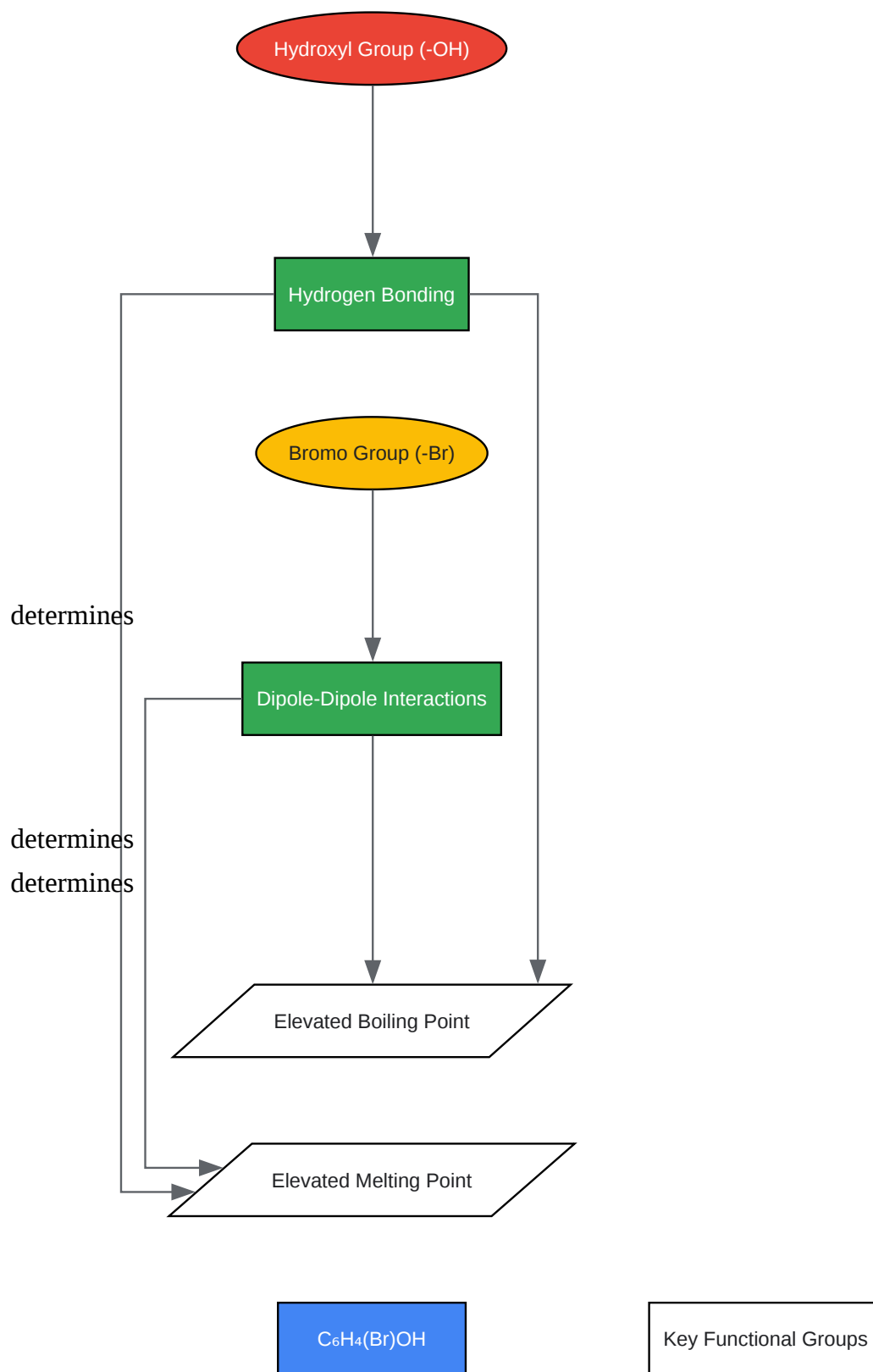
The key physical properties are summarized in the table below.

Data Presentation: Physical Properties of 4-Bromophenol

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ BrO	[1][3]
Molecular Weight	173.01 g/mol	[3][4]
Appearance	White to off-white crystalline solid	[3][4]
Melting Point	62°C to 66°C	[1]
66.4°C	[4][6]	
63°C to 67°C	[3]	
61°C to 64°C	[2]	
64°C	[7][8]	
Boiling Point	235°C to 238°C	[1][3]
238°C	[4][6]	
235°C to 236°C	[2]	
235°C	[7][9]	
Density	1.840 g/cm ³ at 15°C	[4][6]

Factors Influencing Melting and Boiling Points

The melting and boiling points of **4-bromophenol** are dictated by the intermolecular forces between its molecules. The presence of the polar hydroxyl group allows for strong hydrogen bonding, while the carbon-bromine bond and the overall molecular asymmetry contribute to significant dipole-dipole interactions. These combined forces require a substantial amount of thermal energy to overcome, resulting in relatively high melting and boiling points compared to non-polar compounds of similar molecular weight.



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